

cephalexin adsorption capacity different nanomaterials

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Compound Focus: Cephalexin

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Comparison of Cephalexin Adsorption by Nanomaterial

Nanomaterial	Adsorption Capacity (mg/g)	Key Characteristics & Mechanisms
Palygorskite (Clay mineral)	112.36 [1]	High capacity; chemisorption, spontaneous, endothermic process; potential for regeneration [1].
Amino-functionalized KIT-6 (Mesoporous Silica)	107.8 [2]	Controlled release profile; capacity driven by chemical interactions between drug carboxyl groups and material amino groups [2].
Nanoceria (Ce-PER, Ce-AMN) (Metal Oxide)	65.9 [3]	High surface area; spontaneous adsorption; pseudo-second-order kinetics suggest chemisorption [3].
Powdered Activated Carbon (PPAC) (Carbon-based)	48.78 [4]	Derived from pomegranate peel; adsorption follows Langmuir isotherm and pseudo-second-order kinetics [4].
Bauxite (Clay mineral)	11.79 [1]	Lower capacity than palygorskite; chemisorption, spontaneous process; can be regenerated [1].

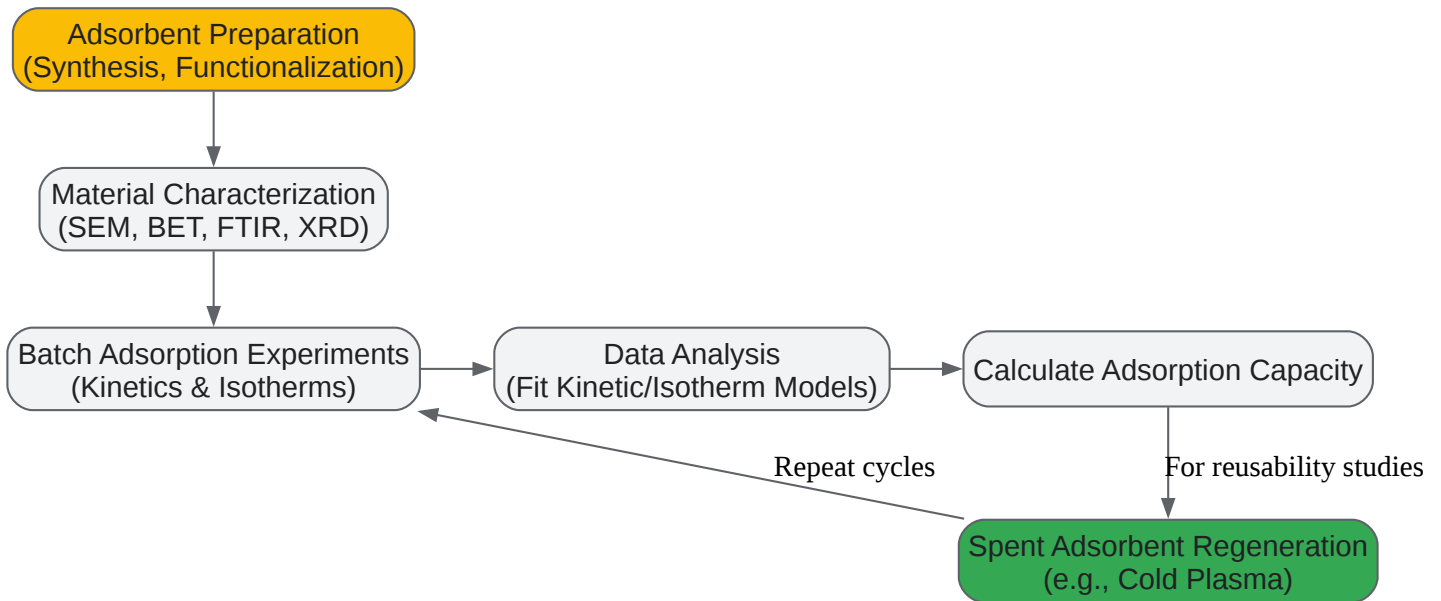
Nanomaterial	Adsorption Capacity (mg/g)	Key Characteristics & Mechanisms
Polyethylene Microplastics (Polymer)	Not specified	Low adsorption; governed by physical interactions and van der Waals forces [5].

Detailed Experimental Context

To help you interpret the data, here is more context on the experimental conditions and methodologies behind these numbers.

- **Mechanisms of Adsorption:** The interaction between **cephalexin** and the nanomaterial surface is a critical factor.
 - **Chemisorption** is a primary mechanism for several high-performing materials like palygorskite, bauxite, and nanoceria, involving strong chemical bonds [3] [1].
 - **Electrostatic Interactions** are crucial for functionalized materials. In amino-modified KIT-6 silica, the carboxyl groups of **cephalexin** form strong interactions with the amine groups on the functionalized surface [2].
 - **Physical Interactions**, such as van der Waals forces, are the main drivers for adsorption onto less active surfaces like polyethylene microplastics [5].
- **Key Experimental Protocols:** The data in the table is typically generated through a set of standardized batch experiments.
 - **Kinetic Studies:** Researchers agitate a fixed dose of nanomaterial with a **cephalexin** solution at a constant speed and temperature. Samples are taken at timed intervals to measure concentration changes over time, determining the adsorption rate and fitting kinetic models (e.g., pseudo-first-order or pseudo-second-order) [4] [1].
 - **Isotherm Studies:** Experiments are conducted with a fixed nanomaterial dose in solutions with varying initial **cephalexin** concentrations until equilibrium is reached. The equilibrium data is then fitted to models like Langmuir or Freundlich to calculate the maximum adsorption capacity [2] [4].

The workflow below summarizes the general process for conducting these adsorption and regeneration experiments.



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Key Insights for Material Selection

When selecting a nanomaterial for your specific application, consider these factors derived from the experimental data:

- **For High Adsorption Capacity:** Palygorskite and amino-functionalized mesoporous silica (KIT-6/NH₂) show the highest performance, making them top candidates for efficient cephalexin removal or loading [2] [1].
- **For Environmental Remediation:** Nanoceria and powdered activated carbon (PPAC) are promising, with nanoceria also effective against other pollutants like herbicides and phosphates [3] [4].
- **For Sustainable & Low-Cost Solutions:** Palygorskite (a natural clay) and PPAC (derived from agricultural waste) are attractive due to their natural abundance or low-cost sourcing [4] [1].
- **For Regeneration and Reuse:** Palygorskite and bauxite have been successfully regenerated using novel methods like cold atmospheric plasma bubbling with very high efficiency (~99%), which is a significant advantage for sustainable applications [1].

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References

1. Exploration of cephalexin adsorption mechanisms onto ... [[link.springer.com](#)]
2. Cephalexin loading and controlled release studies on ... [[sciencedirect.com](#)]
3. Physicochemical aspects of adsorption efficiency of ... [[pubs.rsc.org](#)]
4. Data on cephalexin removal using powdered activated ... [[pmc.ncbi.nlm.nih.gov](#)]
5. Influence of cephalexin on cadmium adsorption onto ... [[pmc.ncbi.nlm.nih.gov](#)]

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